

Technical Support Center: Fluoroantimonic Acid Storage and Handling

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Compound of Interest

Compound Name: *fluoroantimonic acid*

Cat. No.: *B1144288*

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **fluoroantimonic acid** to prevent its decomposition. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of the superacid.

Frequently Asked Questions (FAQs)

Q1: What are the primary signs of **fluoroantimonic acid** decomposition?

A1: The most immediate sign of decomposition is the evolution of fumes from the storage container. **Fluoroantimonic acid** decomposes into hydrogen fluoride (HF) and antimony pentafluoride (SbF₅), both of which are volatile and highly toxic.^{[1][2][3][4]} An increase in pressure within the container is another critical indicator of decomposition.^[4]

Q2: What materials are safe for storing **fluoroantimonic acid**?

A2: Due to its extreme corrosivity, **fluoroantimonic acid** must be stored in containers made of specific fluoropolymers. Polytetrafluoroethylene (PTFE), commonly known as Teflon, and perfluoroalkoxy alkane (PFA) are the recommended materials for storage containers as they are resistant to the acid's protonating ability.^{[1][4][5][6][7]} Glass, metals, and most other plastics are incompatible and will be rapidly corroded.^{[1][4]}

Q3: What are the optimal storage conditions for **fluoroantimonic acid**?

A3: To prevent decomposition, **fluoroantimonic acid** must be stored in a cool, dry, and well-ventilated area, away from sources of heat and moisture.^{[4][8]} The storage temperature should be kept well below its decomposition point of 40°C (104°F).^{[1][3][4]} It is also crucial to ensure containers are tightly sealed to prevent the ingress of atmospheric moisture, which can lead to a violent reaction.^{[2][4]}

Q4: Can **fluoroantimonic acid** be stored in a solution?

A4: Yes, storing **fluoroantimonic acid** in a solution of anhydrous hydrogen fluoride can help to stabilize it and prevent explosive decomposition.^[7] Compatible solvents for experimental use include sulfuryl chloride fluoride (SO₂ClF) and liquid sulfur dioxide (SO₂).^[1]

Q5: How should I handle a container of **fluoroantimonic acid** that I suspect is decomposing?

A5: If you suspect a container of **fluoroantimonic acid** is decomposing (e.g., bulging, fuming), do not handle it directly. Evacuate the immediate area and follow your institution's emergency protocols for hazardous material incidents. The pressure buildup from the gaseous decomposition products can cause the container to burst.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Fuming from container	Thermal decomposition or exposure to moisture.	Immediately move to a fume hood. If decomposition is suspected, follow emergency protocols. Ensure storage area is cool and dry.
Container bulging	Pressure buildup from gaseous decomposition products (HF, SbF ₅).	Do not attempt to open or move the container. Evacuate the area and contact your institution's hazardous materials response team.
Discoloration of the acid	Contamination or reaction with container material.	Verify the container is made of PTFE or PFA. If contamination is suspected, the acid may not be suitable for use.
Corrosion of storage container	Use of an incompatible storage material.	Immediately and carefully transfer the acid to a new, appropriate container made of PTFE or PFA in a controlled environment by trained personnel.

Data Presentation

Decomposition Characteristics of **Fluoroantimonic Acid**

Parameter	Value	Source
Decomposition Temperature	40°C (104°F)	[1][3][4]
Primary Decomposition Products	Hydrogen Fluoride (HF) gas, Antimony Pentafluoride (SbF ₅) liquid	[1]
Incompatible Materials	Glass, Metals, Most Plastics, Water, Organic Compounds	[1][2][4][7]
Recommended Storage Materials	Polytetrafluoroethylene (PTFE), Perfluoroalkoxy alkane (PFA)	[1][4][5][6][7]

Experimental Protocols

Protocol: Material Compatibility Testing for **Fluoroantimonic Acid** Storage

Objective: To qualitatively assess the compatibility of a candidate material for the storage of **fluoroantimonic acid**.

Disclaimer: This procedure is a general guideline and must be adapted to your specific laboratory conditions and safety protocols. All work must be performed in a specialized fume hood or glove box suitable for handling superacids.

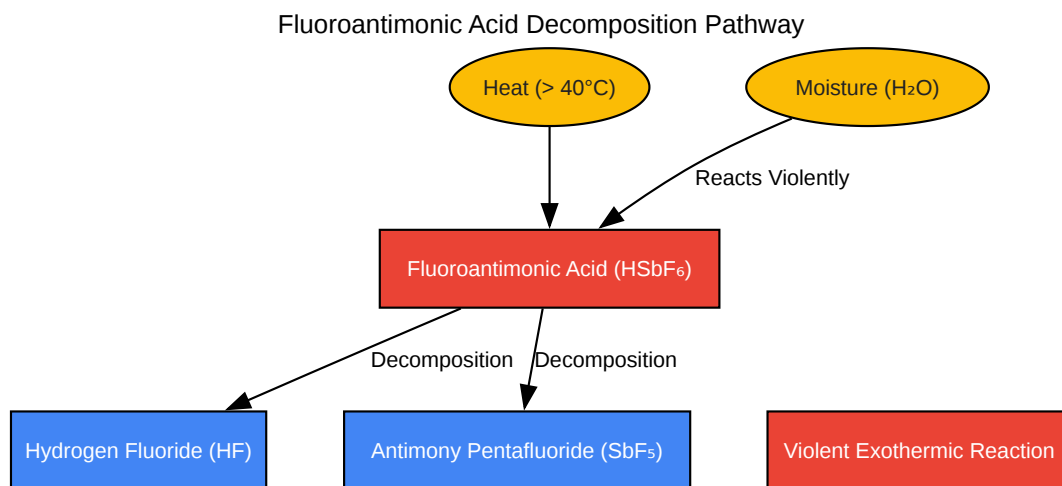
Materials:

- **Fluoroantimonic acid**
- Candidate material sample (e.g., a small coupon of a specific polymer)
- PTFE or PFA container with a tightly sealing lid
- Forceps made of a compatible material (e.g., PTFE-coated)
- Personal Protective Equipment (PPE): full-face shield, acid-resistant gloves (butyl rubber or Viton over nitrile), chemical-resistant apron, and a lab coat.

Procedure:

- Place a small, pre-weighed sample of the candidate material into a clean, dry PTFE or PFA container.
- In a controlled environment (e.g., glove box with an inert atmosphere), carefully add a small amount of **fluoroantimonic acid** to the container, sufficient to partially submerge the material sample.
- Tightly seal the container.
- Store the container in a designated, cool, and dry location, away from incompatible materials.
- Visually inspect the sample daily for any signs of degradation, such as discoloration, swelling, dissolution, or gas evolution.
- After a predetermined period (e.g., 7 days), carefully remove the material sample, neutralize any residual acid with an appropriate quenching agent (e.g., a large volume of a cooled, dilute base solution), and thoroughly clean and dry the sample.
- Re-weigh the sample and examine it under a microscope for any changes in surface morphology.
- A compatible material will show no significant change in weight, appearance, or structural integrity.

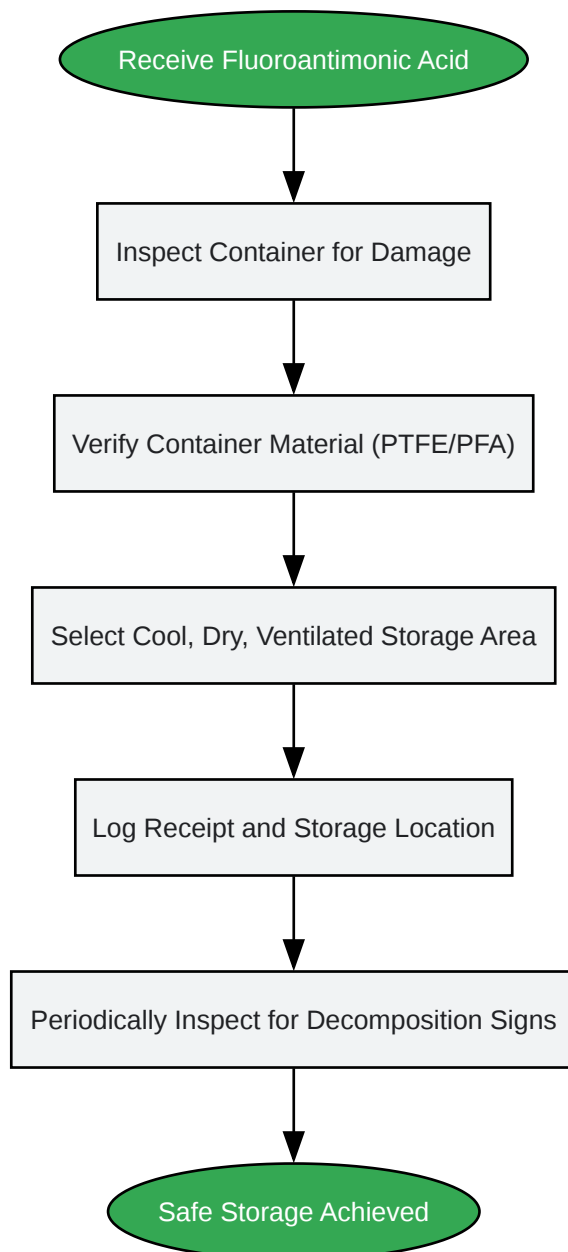
Visualizations



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Caption: Thermal and moisture-induced decomposition of **fluoroantimonic acid**.

Safe Storage Workflow for Fluoroantimonic Acid



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Caption: Recommended workflow for the safe storage of **fluoroantimonic acid**.

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